

A Comprehensive Technical Guide to N-Methylformanilide-carbonyl-13C

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Compound of Interest

Compound Name: *N-Methylformanilide-carbonyl-13C*

Cat. No.: B1626964

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methylformanilide-carbonyl-13C is a stable isotope-labeled derivative of N-Methylformanilide, a versatile reagent and solvent in organic synthesis. The specific incorporation of a carbon-13 isotope at the carbonyl position provides a powerful tool for mechanistic studies, metabolic tracing, and quantitative analysis using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. This guide offers an in-depth overview of its properties, synthesis, applications, and the experimental protocols relevant to its use in research and development.

Physicochemical and Spectroscopic Data

The introduction of a ^{13}C isotope at the carbonyl carbon results in a mass shift of +1 compared to the unlabeled compound. While most physicochemical properties are comparable to the unlabeled analogue, the key difference lies in its spectroscopic signature.

Property	Value
CAS Number	61655-07-0
Molecular Formula	C ₇ ¹³ CH ₉ NO
Molecular Weight	136.16 g/mol
Synonyms	N-Methylformanilide-1-13C
Appearance	Clear, colorless to yellow liquid
Density	~1.103 g/mL at 25 °C[1]
Boiling Point	243-244 °C (for unlabeled)[2]
Melting Point	8-13 °C (for unlabeled)[2]
Flash Point	127 °C (closed cup) (for unlabeled)[3]
Isotopic Purity	Typically ≥ 99 atom % 13C

Spectroscopic Information

¹³C NMR Spectroscopy: The most significant feature of **N-Methylformanilide-carbonyl-13C** is the intense signal from the labeled carbonyl carbon in its ¹³C NMR spectrum. Carbonyl carbons typically resonate in the downfield region of the spectrum, generally between 160 and 220 ppm.[4][5] The specific chemical shift is sensitive to the electronic environment. For **N-Methylformanilide-carbonyl-13C**, this signal is readily distinguished and can be used for quantitative NMR (qNMR) applications.[6]

Synthesis of N-Methylformanilide-carbonyl-13C

The synthesis of **N-Methylformanilide-carbonyl-13C** involves the reaction of N-methylaniline with a ¹³C-labeled formylating agent. A common and efficient method is adapted from the established synthesis of the unlabeled compound, substituting standard formic acid with its ¹³C-labeled counterpart.

Experimental Protocol: Synthesis via ¹³C-Formic Acid

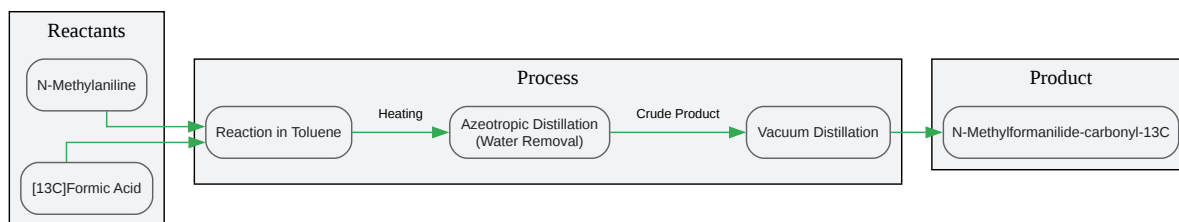
This protocol is a modification of a well-established procedure for the synthesis of unlabeled N-Methylformanilide.[7]

Materials:

- N-methylaniline
- ^{13}C -Formic acid (≥ 99 atom % ^{13}C)
- Toluene
- Round-bottom flask
- Distillation apparatus with a condenser

Procedure:

- In a round-bottom flask equipped for distillation, combine N-methylaniline (1.0 equivalent), ^{13}C -formic acid (1.0-1.2 equivalents), and toluene.
- Heat the mixture to distill the toluene-water azeotrope. The removal of water drives the reaction to completion.
- Continue the distillation until no more water is collected, and the temperature of the vapor rises to that of boiling toluene.
- After cooling the reaction mixture, remove the toluene under reduced pressure.
- The resulting crude **N-Methylformanilide-carbonyl- ^{13}C** can be purified by vacuum distillation.



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*Synthesis workflow for **N-Methylformanilide-carbonyl-13C**.*

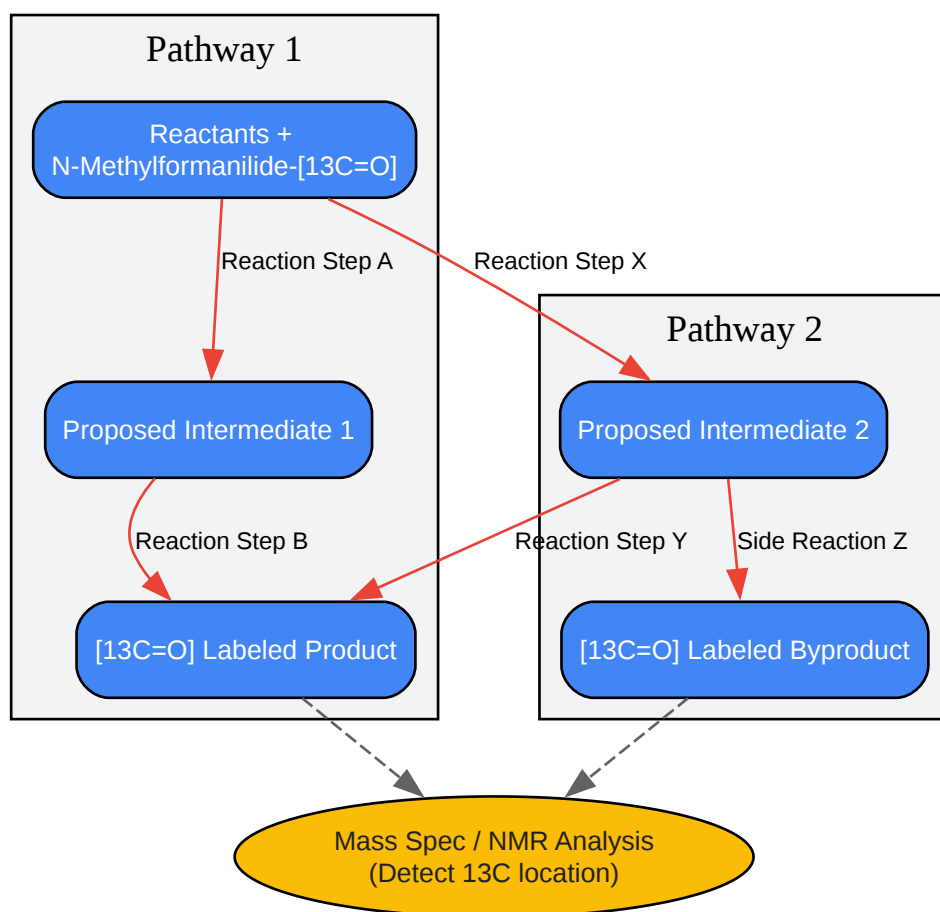
Applications in Research and Development

The primary utility of **N-Methylformanilide-carbonyl-13C** lies in its role as a tracer and a labeled reagent in mechanistic and metabolic studies.

Mechanistic Studies of Formylation Reactions

N-Methylformanilide is a known formylating agent, particularly in Vilsmeier-Haack type reactions when combined with reagents like phosphorus oxychloride. By using the ¹³C-labeled version, researchers can unequivocally track the fate of the formyl group throughout a reaction mechanism. This is crucial for distinguishing between proposed pathways and identifying key intermediates.

A mechanistic study on the N-formylation of amines using carbon dioxide and hydrosilanes demonstrated the formation of N-methylformanilide and provided insights into the reaction pathways, highlighting the role of formoxysilane intermediates.[8] The use of ¹³C-labeled N-Methylformanilide in such studies would allow for precise tracking of the carbonyl carbon.



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Use of ^{13}C labeling in elucidating reaction mechanisms.

Metabolic Tracing and Flux Analysis

In drug development and metabolic research, understanding how cells process specific chemical moieties is critical. **N-Methylformanilide-carbonyl- ^{13}C** can serve as a tracer to study the metabolic fate of the N-methyl-N-phenylformamide group. When introduced to a biological system (e.g., cell culture or in vivo models), the ^{13}C label allows for the tracking of the compound and its metabolites.^{[9][10][11]}

Experimental Workflow for Metabolic Tracing:

- Administration: Introduce **N-Methylformanilide-carbonyl- ^{13}C** to the biological system.
- Incubation: Allow time for metabolic processes to occur.

- Extraction: Extract metabolites from the cells or tissues.
- Analysis: Analyze the extracts using mass spectrometry or NMR to identify and quantify the ^{13}C -labeled metabolites. The mass shift of +1 for each incorporated label makes these species distinguishable from their unlabeled endogenous counterparts.[\[12\]](#)

This approach can reveal:

- Pathways involved in the degradation of the compound.
- Identification of downstream metabolites.
- Rates of metabolic conversion (metabolic flux).[\[12\]](#)

Safety and Handling

The chemical properties of **N-Methylformanilide-carbonyl- ^{13}C** are nearly identical to those of unlabeled N-Methylformanilide. Therefore, the same safety precautions should be observed.

Hazard Statement	Precautionary Measures
H302: Harmful if swallowed [13] [14]	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. [13] [14]
H317: May cause an allergic skin reaction [13] [14]	P261: Avoid breathing mist or vapors. P280: Wear protective gloves. [13] [14]

First Aid:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[\[13\]](#)
- On Skin: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice.[\[13\]](#)
- General: Handle in accordance with good industrial hygiene and safety practices. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[\[15\]](#)[\[16\]](#)

Conclusion

N-Methylformanilide-carbonyl-13C is a valuable research tool for scientists and drug development professionals. Its specific isotopic label enables precise tracking of the formyl group in chemical reactions and metabolic pathways. This facilitates the elucidation of complex reaction mechanisms and provides critical insights into the metabolic fate of xenobiotics, ultimately aiding in the development of safer and more effective chemical entities and pharmaceuticals.

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